

"2-Bromo-3-fluoroisonicotinic acid" material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3-fluoroisonicotinic acid

Cat. No.: B582152

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Material Safety Data Sheet: 2-Bromo-3-fluoroisonicotinic Acid

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and physicochemical properties of **2-Bromo-3-fluoroisonicotinic acid** (CAS No. 1211530-89-0). The information is compiled to assist researchers, scientists, and professionals in drug development in making informed decisions regarding the safe use and management of this compound.

Section 1: Chemical Identification and Physical Properties

2-Bromo-3-fluoroisonicotinic acid is a halogenated pyridine derivative. Its chemical structure and key physical properties are summarized below.

Property	Value	Source
CAS Number	1211530-89-0	[1][2]
Molecular Formula	C6H3BrFNO2	[1]
Molecular Weight	220.00 g/mol	[1]
Appearance	Solid	[3]
Density	1.903 ± 0.06 g/cm ³ (at 20°C, 760 Torr)	[3]
Boiling Point	408.9 ± 45.0 °C (Predicted)	[3]
Water Solubility	Slightly soluble (7.9 g/L at 25°C)	[3]
PSA	50.2 Å ²	[3]
XLogP3	1.5	[3]

Section 2: Hazard Identification and Classification


Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Bromo-3-fluoroisonicotinic acid** is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

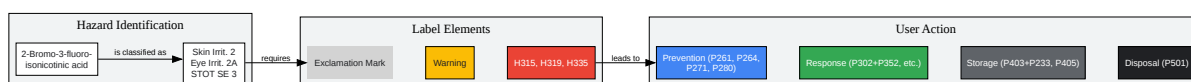
Source:[3]

GHS Label Elements:

- Pictogram:

-  alt text
- Signal Word: Warning[3]
- Hazard Statements:
 - H315: Causes skin irritation.[3]
 - H319: Causes serious eye irritation.[3]
 - H335: May cause respiratory irritation.[3]
- Precautionary Statements:
 - Prevention: P261, P264, P271, P280[3]
 - Response: P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P362+P364[3]
 - Storage: P403+P233, P405[3]
 - Disposal: P501[3]

Hazard Communication Workflow



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Caption: GHS hazard communication workflow for the subject compound.

Section 3: Experimental Protocols

Detailed experimental protocols for the toxicological and physicochemical properties cited in this document are not publicly available in the source material safety data sheets. The hazard classifications are typically derived from data submitted to regulatory bodies or from validated computational models. For detailed methodologies, direct inquiry to the manufacturer or consultation of specialized toxicological databases is recommended.

Section 4: Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk when working with **2-Bromo-3-fluoroisonicotinic acid**.

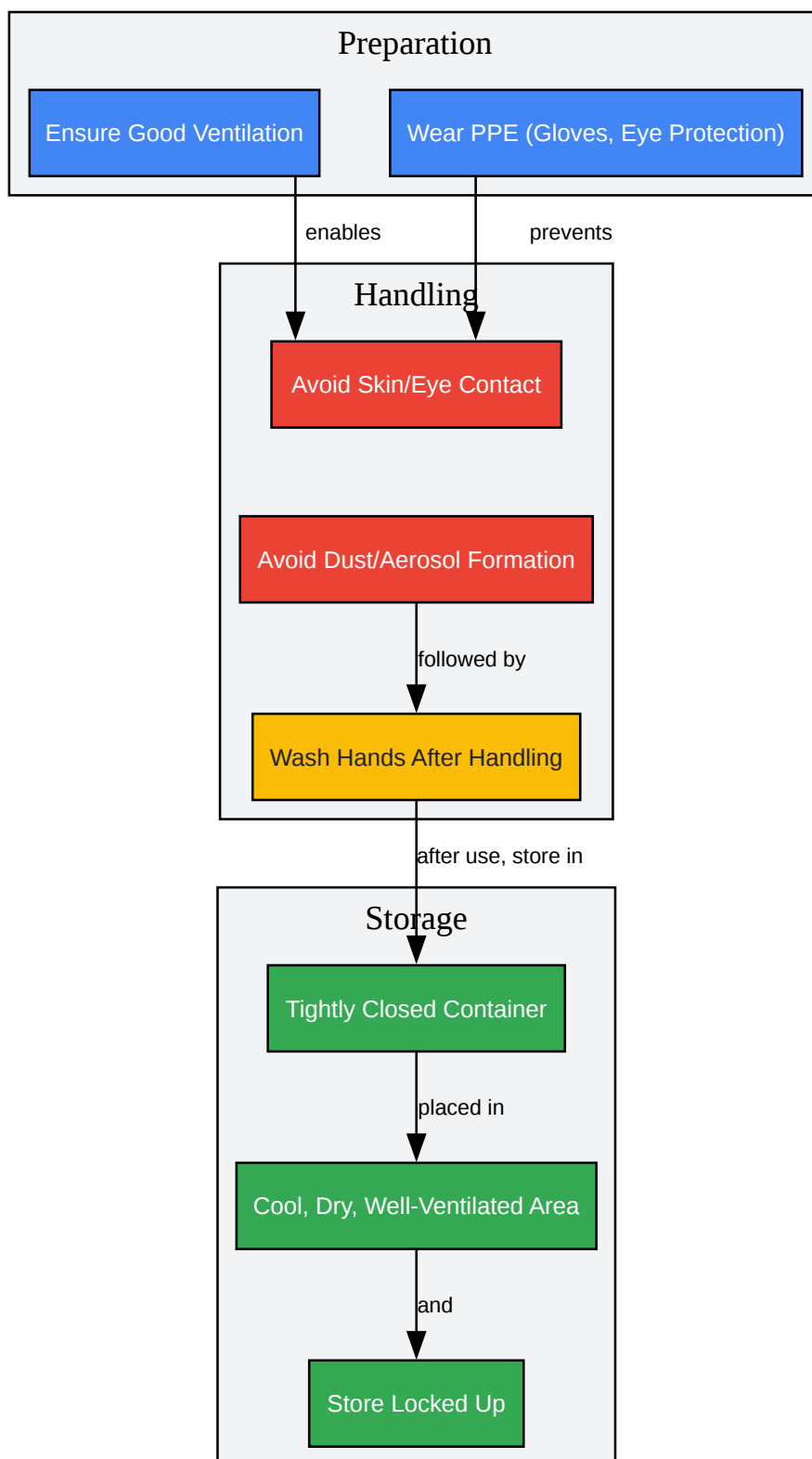
Handling:

- Handle in a well-ventilated place.[\[3\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[3\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Use non-sparking tools.[\[3\]](#)
- Prevent fire caused by electrostatic discharge.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

Storage:

- Store in a tightly closed container.[\[3\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[3\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[3\]](#)
- Store locked up.[\[3\]](#)
- Recommended storage is under an inert atmosphere at room temperature.[\[1\]](#)

Safe Handling and Storage Workflow

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Caption: Recommended workflow for safe handling and storage.

Section 5: First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

Exposure Route	First-Aid Measure
Skin Contact	IF ON SKIN: Wash with plenty of water. If skin irritation occurs: Get medical help. Take off contaminated clothing and wash it before reuse. [3]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.

Section 6: Disposal Considerations

Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations, and product characteristics at the time of disposal.[3]

This guide is intended for informational purposes only and is based on publicly available data. It is not a substitute for a comprehensive risk assessment. Users should always consult the most current safety data sheet provided by the supplier before handling this chemical.

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References

- 1. 1211530-89-0|2-Bromo-3-fluoroisonicotinic acid|BLD Pharm [bldpharm.com]
- 2. 2-Bromo-3-fluoro-4-pyridinecarboxylic acid | 1211530-89-0 [chemicalbook.com]
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